

Physical properties of dibutyl oxalate (boiling point, melting point)

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Compound of Interest

Compound Name: *Dibutyl oxalate*

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An In-depth Technical Guide to the Physical Properties of **Dibutyl Oxalate**

This technical guide provides a comprehensive overview of the key physical properties of **dibutyl oxalate**, specifically its boiling and melting points. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow diagram.

Physical Properties of Dibutyl Oxalate

Dibutyl oxalate, also known as ethanedioic acid, dibutyl ester, is a clear, colorless liquid with a butyl-like odor.^[1] It is utilized as a solvent and in organic synthesis. The precise determination of its physical properties, such as boiling and melting points, is crucial for its application and for ensuring purity.

Quantitative Data Summary

The boiling and melting points of **dibutyl oxalate** have been determined and reported in various chemical literature. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	241.0 °C	@ 760 mm Hg
239 - 240 °C		@ 760 mm Hg[2][3][4][5]
245.5 °C	Not specified[3]	
Melting Point	-29 °C	-[1][2][4][5][6]
-30.5 °C	-[7]	
-29.6 °C	-[3]	

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the boiling and melting points of a substance like **dibutyl oxalate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For high-purity compounds, this is a distinct temperature. The most common laboratory method for this determination is distillation.[8][9][10]

Methodology: Simple Distillation

- Apparatus Setup: Assemble a simple distillation apparatus. This typically includes a round-bottom distilling flask, a condenser, a receiving flask, a thermometer with an adapter, and a heat source (e.g., a heating mantle).
- Sample Preparation: Place a measured volume (at least 5 mL) of **dibutyl oxalate** into the distilling flask. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.[5]
- Thermometer Placement: Position the thermometer so that the top of the mercury bulb is level with the bottom of the side arm of the distilling flask. This ensures that the temperature of the vapor in equilibrium with the liquid is measured.
- Heating: Begin heating the flask gently. The liquid will start to boil, and its vapor will rise.

- Data Recording: Observe the temperature on the thermometer. As the vapor reaches the thermometer bulb, the temperature reading will rise and then stabilize. The constant temperature observed during the distillation of the bulk of the liquid is recorded as the boiling point.[11]
- Pressure Correction: The atmospheric pressure should be recorded as the boiling point is pressure-dependent. If the pressure is not 760 mm Hg, a correction may be necessary.

Determination of Melting Point

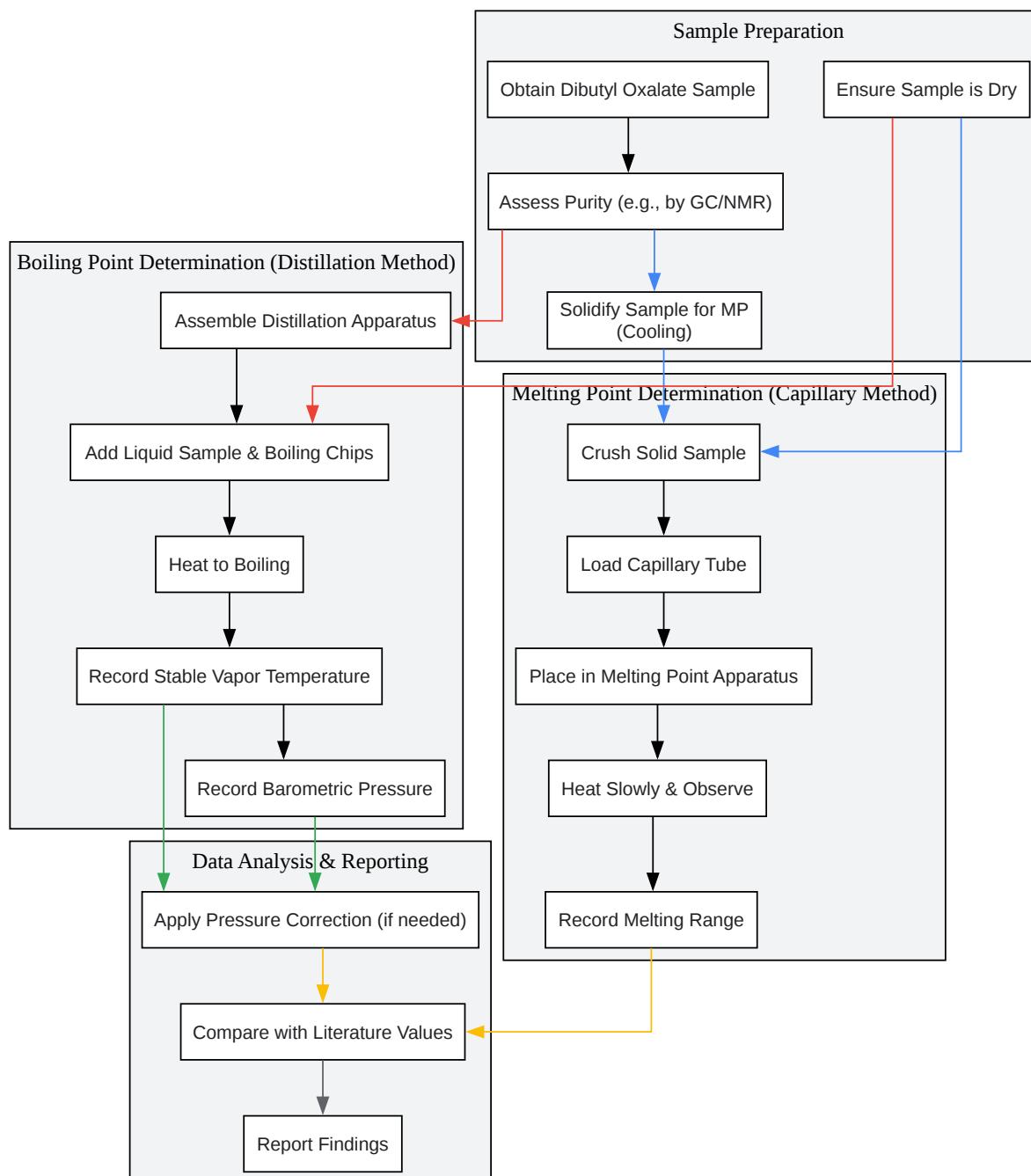
The melting point is the temperature at which a solid transitions into a liquid. For a pure crystalline solid, this occurs over a very narrow range. The capillary method is the standard technique for melting point determination.[1][3]

Methodology: Capillary Method

- Sample Preparation: Ensure the **dibutyl oxalate** sample is solidified (by cooling) and then crushed into a fine powder. The sample must be completely dry.[4]
- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample. Tap the closed end of the tube on a hard surface to pack the solid into the bottom. The sample height should be approximately 2-3 mm.[4][7]
- Apparatus Setup: Place the loaded capillary tube into a melting point apparatus. These devices typically have a heated block or oil bath and a means of observing the sample, often with magnification.[2][4]
- Heating: Heat the apparatus at a steady rate. A rapid heating rate can be used initially to approach the expected melting point, but the rate should be slowed to 1-2 °C per minute when the temperature is about 15-20 °C below the expected melting point.[4][7]
- Data Recording: The melting range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the entire sample has completely melted into a clear liquid.[2][12] For a pure substance, this range should be narrow.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical steps involved in the experimental determination of the physical properties of a chemical compound like **dibutyl oxalate**.

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Caption: Workflow for Determining Physical Properties of **Dibutyl Oxalate**.

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